

Monoterpenoid Lactones: A Comprehensive Technical Guide for Drug Discovery and Development

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Compound of Interest

Compound Name: (4R,7S)-7-isopropyl-4-methyloxepan-2-one

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An in-depth exploration of the natural sources, biosynthesis, biological activities, and therapeutic potential of monoterpenoid lactones, tailored for researchers, scientists, and drug development professionals.

Monoterpenoid lactones are a class of naturally occurring compounds characterized by a ten-carbon backbone arranged into a bicyclic structure containing a lactone ring. Found in a variety of plant species, these molecules have garnered significant scientific interest due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the current state of knowledge on monoterpenoid lactones, with a focus on their potential as therapeutic agents. We will delve into their natural sources, biosynthetic pathways, mechanisms of action, and the experimental methodologies used to investigate them.

Natural Sources and Chemical Diversity

Monoterpenoid lactones are predominantly found in the plant kingdom, where they play crucial roles in plant defense and communication. Notable plant genera that are rich sources of these compounds include Nepeta, Valeriana, and Actinidia.

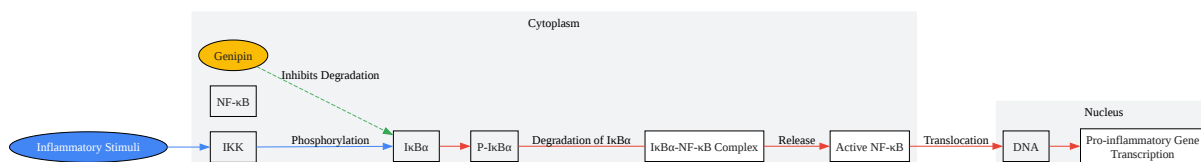
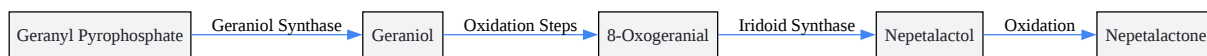
Table 1: Prominent Monoterpenoid Lactones and Their Natural Sources

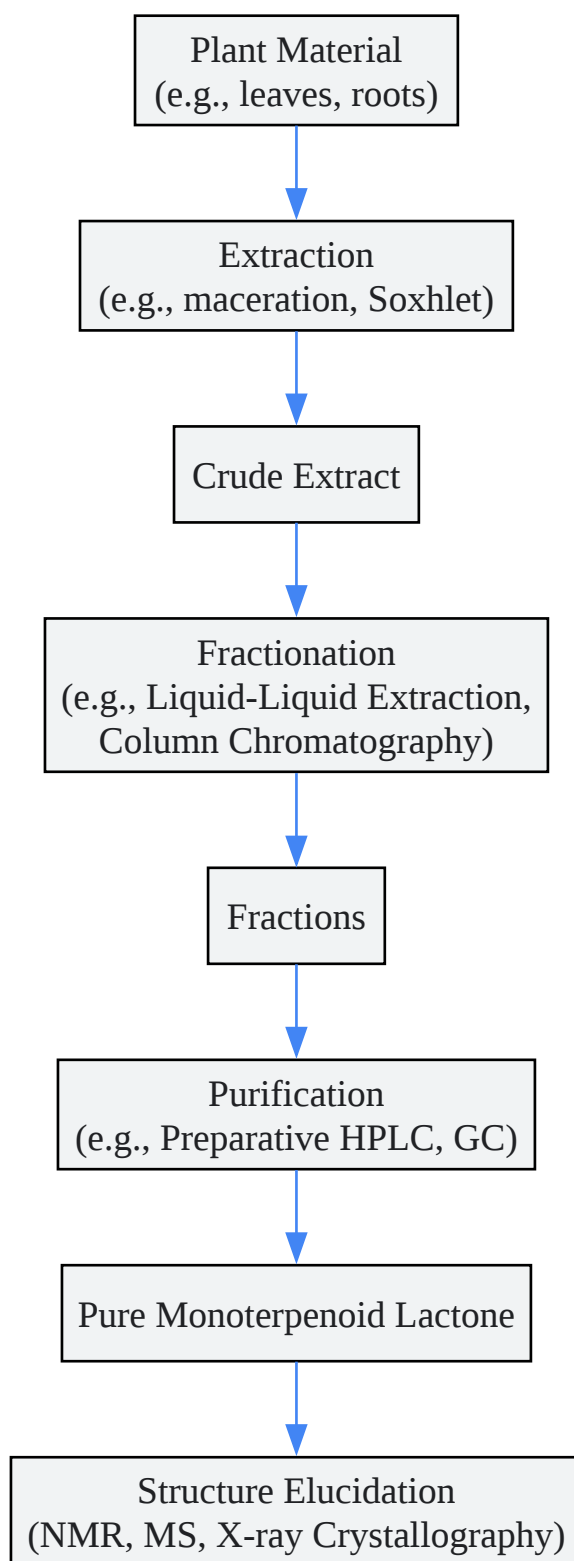
Monoterpenoid Lactone	Natural Source(s)	Key Structural Features
Nepetalactone	Nepeta cataria (Catnip)	Iridoid monoterpenoid with a fused cyclopentane and pyran ring system. Exists as several stereoisomers.
Iridomyrmecin	Iridomyrmex ants, various plants	Iridoid monoterpenoid lactone.
Genipin	Genipa americana, Gardenia jasminoides	Iridoid, aglycone of geniposide.
Boschnialactone	Boschniakia rossica	Monoterpenoid lactone.
Valtrate	Valeriana officinalis	Iridoid ester.
Onitsu-lactone	Boschniakia rossica	
Bakkenolide B	Petasites japonicus	Sesquiterpenoid lactone with a bakkenolide skeleton.

Biosynthesis of Monoterpenoid Lactones

The biosynthesis of monoterpenoid lactones, like other monoterpenes, originates from the methylerythritol phosphate (MEP) pathway, which produces the universal C5 precursors, isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP). The biosynthesis of nepetalactone in *Nepeta cataria* serves as a well-characterized example.

The pathway begins with the formation of geranyl pyrophosphate (GPP) from IPP and DMAPP. GPP is then converted to geraniol, which undergoes a series of oxidation and reduction steps to form the key intermediate, 8-oxogeranial. This intermediate then cyclizes to form nepetalactol, which is subsequently oxidized to yield nepetalactone.





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